

Application Notes and Protocols: Ethofumesate in Sugarbeet for Weed Control

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Compound of Interest

Compound Name: Ethofumesate

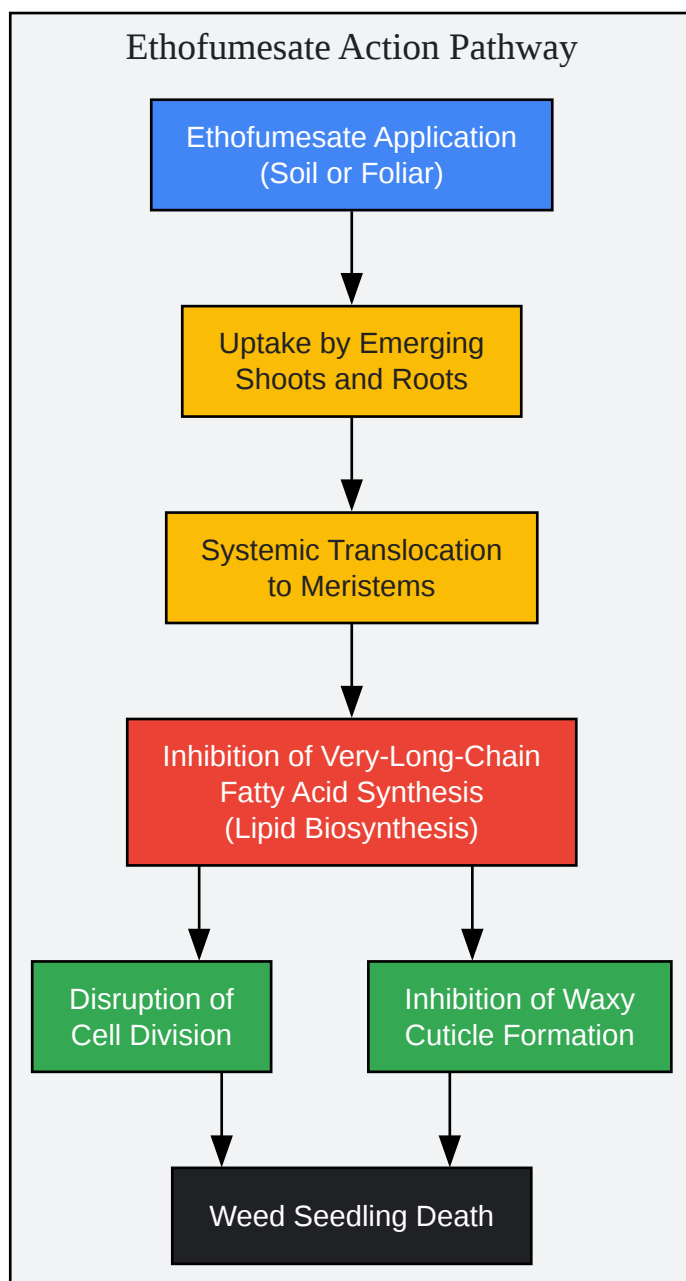
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Introduction **Ethofumesate** is a selective benzofuran herbicide widely utilized in sugarbeet (*Beta vulgaris* L.) production for the control of annual grasses and broadleaf weeds.[1][2] It functions as a systemic herbicide that is absorbed by emerging shoots and roots, inhibiting lipid biosynthesis in susceptible plants.[3][4] Its unique mode of action makes it a valuable tool for herbicide resistance management programs, particularly in rotations with other common herbicides.[5] **Ethofumesate** can be applied pre-plant incorporated (PPI), pre-emergence (PRE), and post-emergence (POST), offering flexibility in weed management strategies. These notes provide detailed protocols and efficacy data for researchers and scientists working with **ethofumesate** in sugarbeet.

Mechanism of Action

Ethofumesate is classified as a Group 15 (US) or Group N (Global HRAC) herbicide. Its primary mode of action is the inhibition of very-long-chain fatty acid synthesis, which is crucial for lipid biosynthesis. This disruption interferes with cell division, meristematic growth, and the formation of the waxy cuticle on leaves. The herbicide is absorbed by the roots and emerging shoots of weeds and translocates systemically to the foliage. This action leads to the death of susceptible weed seedlings before or shortly after they emerge.



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Caption: Mechanism of action pathway for **ethofumesate**.

Experimental Protocols

Protocol 2.1: Field Trial for Efficacy and Crop Tolerance Assessment

This protocol outlines a standard methodology for conducting field trials to evaluate the efficacy of **ethofumesate** on target weeds and its safety on sugarbeet.

Objective: To determine the weed control efficacy and crop tolerance of various rates and application timings of **ethofumesate**, alone or in tank-mix combinations.

Materials and Equipment:

- Certified sugarbeet seed (e.g., glyphosate-tolerant variety).
- **Ethofumesate** 4SC formulation.
- Tank-mix partners (e.g., glyphosate).
- Adjuvants (e.g., methylated seed oil, ammonium sulfate).
- Calibrated research plot sprayer (e.g., CO₂-pressurized backpack or bicycle wheel sprayer).
- Flat fan nozzles (e.g., 8002 XR).
- Plot planting and harvesting equipment.
- Data collection tools (quadrats, scales, visual rating guides).

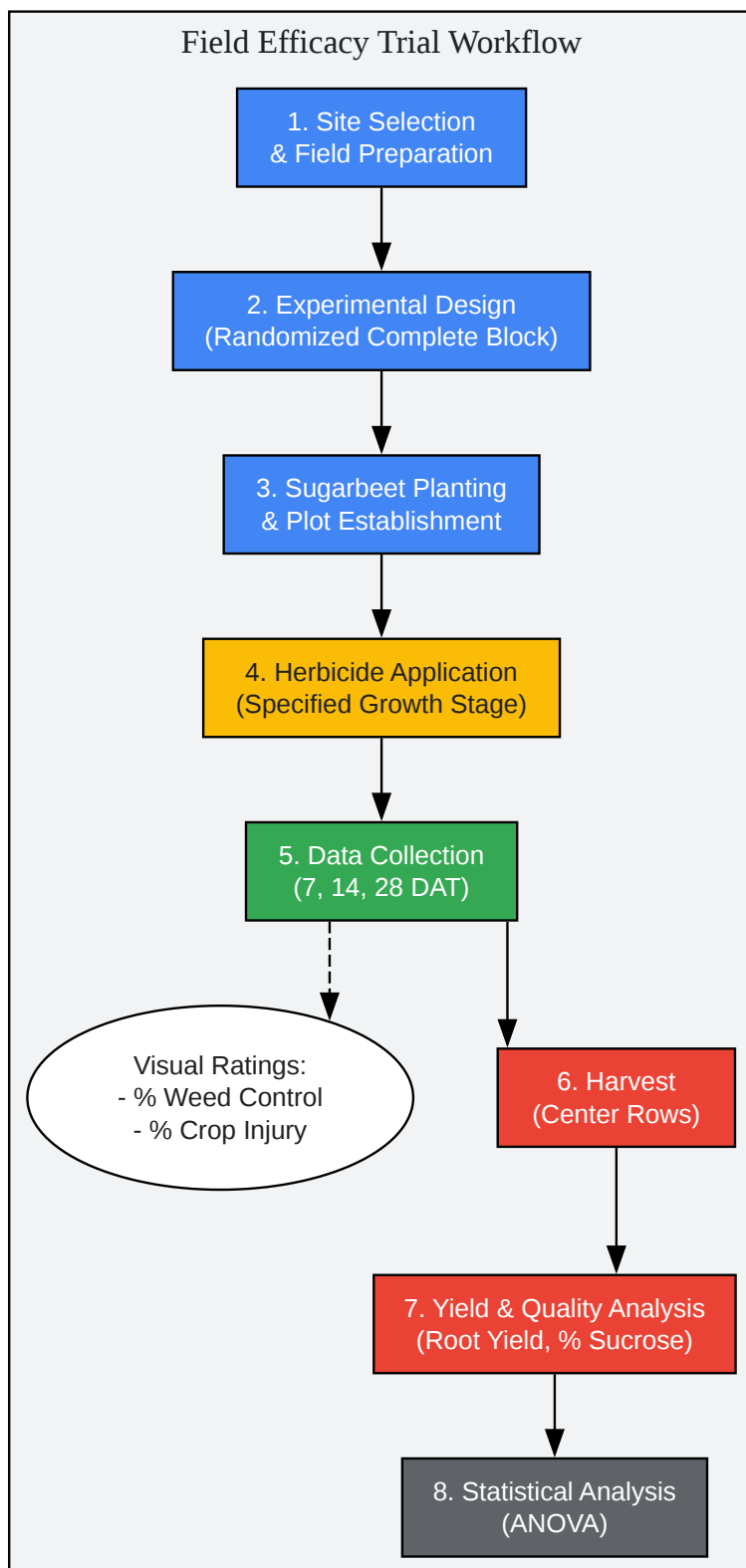
Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with a minimum of 4 replications is recommended to account for field variability.
- Plot Size: A typical plot size is four to six rows wide and 30 feet long.
- Treatments: Include an untreated control, **ethofumesate** at various rates (e.g., 8, 16, 32, 64 fl oz/A), and tank-mixes with other herbicides like glyphosate.

Procedure:

- Site Preparation: Select a field with a known history of target weed infestation. Perform standard tillage and fertilization as per local recommendations.

- Planting: Plant sugarbeet at the desired seeding rate and row spacing.
- Herbicide Application:
 - Apply treatments at the specified sugarbeet growth stage (e.g., 2-leaf, 6-leaf).
 - Use a calibrated sprayer delivering a consistent volume (e.g., 17 GPA) at a constant pressure (e.g., 40 psi).
 - Ensure uniform coverage over the center rows of each plot.
- Data Collection:
 - Visual Ratings: Assess percent weed control and percent sugarbeet injury (stature reduction) at set intervals, such as 7, 14, and 28 Days After Treatment (DAT), using a 0-100 scale (0 = no effect, 100 = complete death/control).
 - Weed Density/Biomass: Use quadrats to count weed numbers and/or collect above-ground biomass for drying and weighing.
 - Yield and Quality: At harvest, collect roots from the center rows of each plot. Analyze for root yield, percent sucrose, and calculate recoverable sucrose.
- Statistical Analysis: Analyze data using Analysis of Variance (ANOVA) appropriate for an RCBD. Use a means separation test (e.g., Fisher's LSD at $p=0.05$) to determine significant differences between treatments.



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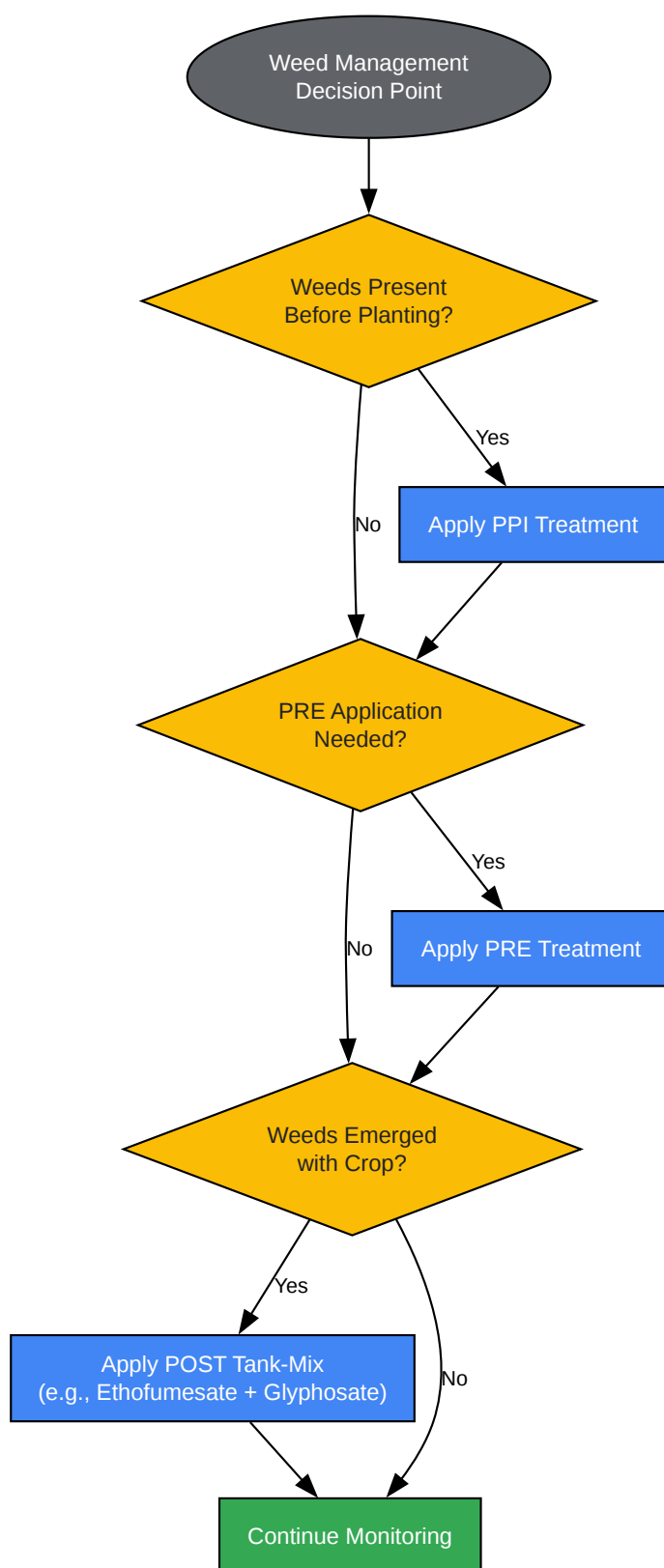
Caption: Standard workflow for an **ethofumesate** field trial.

Application Guidelines and Efficacy Data

Application Timings

The application timing of **ethofumesate** is critical for maximizing weed control while ensuring crop safety.

- Pre-Plant Incorporated (PPI) / Pre-emergence (PRE): **Ethofumesate** is applied before or at planting and incorporated with tillage or rainfall/irrigation. This timing targets weeds as they germinate, providing residual control for several weeks. It is particularly effective for controlling kochia, redroot pigweed, and various grasses.
- Post-emergence (POST): Applied after the sugarbeets have emerged, typically when they have at least two true leaves. POST applications are often made in a tank-mix with other herbicides, such as glyphosate in glyphosate-tolerant sugarbeets, to control emerged weeds and provide residual control of later-emerging flushes.



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Caption: Decision logic for **ethofumesate** application timing.

Data on Weed Control Efficacy

Research has shown that **ethofumesate**'s efficacy varies by weed species and application method. Post-emergence applications, particularly in combination with glyphosate, have demonstrated excellent control of challenging weeds like waterhemp.

Table 1: Post-emergence Weed Control Efficacy of **Ethofumesate** in Sugarbeet Data compiled from multiple field studies. Efficacy is reported as percent control.

Treatment Rate (fl oz/A)	Application Timing	Waterhemp (%)	Common Lambsquarters (%)	Redroot Pigweed (%)
Ethofumesate @ 12	2-leaf & 6-leaf	95%	0 - 78%	15 - 70%
Ethofumesate @ 24	2-leaf & 6-leaf	~98%	(Suppression)	(Suppression)
Ethofumesate @ 32	2-leaf & 6-leaf	100%	(Suppression)	(Suppression)
Ethofumesate @ 64	2-leaf & 6-leaf	100%	(Suppression)	(Suppression)
Glyphosate @ 28	2-leaf & 6-leaf	<90%	>95%	>90%
Ethofumesate @ 32 + Glyphosate @ 28	2-leaf & 6-leaf	100%	100%	>95%

Summary of Efficacy:

- Waterhemp: **Ethofumesate** applied POST provides excellent control, often superior to glyphosate alone. Combining **ethofumesate** with glyphosate offers a robust strategy for both burndown and residual control of waterhemp.

- Common Lambsquarters & Redroot Pigweed: POST-applied **ethofumesate** alone provides suppression but is not considered an effective stand-alone treatment for emerged plants of these species. However, it can provide residual control of later germinating seeds. Tank-mixing with an effective POST herbicide like glyphosate is necessary for controlling established populations.

Sugarbeet Crop Response

Sugarbeets generally exhibit good tolerance to **ethofumesate**. However, high rates applied post-emergence can cause temporary, visible injury.

Table 2: Sugarbeet Tolerance to Post-emergence **Ethofumesate** Applications Data represents visual stature reduction and yield components from multi-location trials.

Treatment Rate (fl oz/A)	Stature Reduction 14 DAT (%)	Recoverable Sucrose (lbs/A)
0 (Untreated Check)	0%	8,484
8	~1%	Statistically similar to control
16	~4%	Statistically similar to control
32	~11%	Statistically similar to control
64	~21%	8,241 (Numerically lower)
128	~29%	8,024 (Significantly lower)

Summary of Crop Tolerance:

- Minimal to no visual injury is typically observed from POST applications of **ethofumesate** at rates up to 16-24 fl oz/A.
- Rates of 32 fl oz/A and higher may cause temporary stature reduction, from which the sugarbeets often recover.
- While rates up to 2.24 kg ha⁻¹ (~64 fl oz/A) may reduce stature, they often do not significantly impact final root yield or sucrose content.

- Very high rates (e.g., 4.48 kg ha⁻¹ or ~128 fl oz/A) can lead to significant stature reduction and a decrease in recoverable sucrose.

Summary of Application Parameters

Table 3: Summary of **Ethofumesate** Application Parameters in Sugarbeet

Parameter	Pre-Plant Incorporated (PPI) / Pre-emergence (PRE)	Post-emergence (POST)
Typical Rate	2.25 to 7.5 pints/A	8 to 64 fl oz/A
Target Weeds	Germinating grasses and small-seeded broadleaves (e.g., kochia, pigweeds).	Emerged waterhemp; residual control of later flushes.
Activation	Requires mechanical incorporation or at least 0.5 inch of rainfall/irrigation.	Rainfall is required for residual soil activity.
Crop Stage	Before planting or immediately after, prior to crop emergence.	Sugarbeets with >2 true leaves.
Key Considerations	Rate is dependent on soil type and organic matter content. Provides foundational, residual control.	Excellent for managing glyphosate-resistant waterhemp when mixed with glyphosate. Higher rates can cause temporary crop injury.

Resistance Management

The repeated use of herbicides with the same mode of action selects for resistant weed biotypes. **Ethofumesate** (Group 15) offers a different mode of action than glyphosate (Group 9) and ALS inhibitors (Group 2). Incorporating **ethofumesate** into a weed control program is a key strategy for managing or delaying the onset of herbicide resistance. Using **ethofumesate** in a tank-mix or in sequence with other herbicides diversifies the chemical pressure on weed populations, which is a cornerstone of sustainable weed management.

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